

Technical Support Center: 3-Fluoro-4-methoxy-N-methylaniline HCl

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Compound of Interest

Compound Name: *3-fluoro-4-methoxy-N-methylanilinehydrochloride*

CAS No.: *1216818-87-9*

Cat. No.: *B6607739*

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Compound Identity

- Chemical Name: 3-Fluoro-4-methoxy-N-methylaniline hydrochloride
- Core Structure: Aniline derivative with N-methyl, 3-fluoro, and 4-methoxy substitutions.[1]
- Class: Electron-rich aromatic amine salt.
- Primary Liability: Oxidative degradation (air/light sensitivity) and pH-dependent instability.

Part 1: Critical Handling & Storage

Q: What is the shelf-life of the solid state vs. solution?

- Solid State: Stable for >2 years if stored at -20°C, desiccated, and protected from light. The HCl salt form significantly retards oxidation compared to the free base by protonating the nitrogen lone pair, reducing electron density on the ring.
- In Solution: Highly variable.

- Water/Acidic Buffer: Stable for 24–48 hours at 4°C.
- DMSO: Stable for ~1 week at -20°C; prone to freeze-thaw degradation.
- Neutral/Basic Buffer: Unstable. Half-life may be <4 hours due to deprotonation and subsequent oxidation.

Q: My compound turned from off-white to pink/brown. Is it still usable? A: No. A color change to pink, brown, or black indicates the formation of quinone-imines or azo-dimers via oxidative coupling. Even trace oxidation (undetectable by standard LC-UV) can act as a radical initiator, accelerating further degradation. Discard and prepare fresh.

Part 2: Solubility & Solution Preparation

The HCl salt improves aqueous solubility but requires careful pH management to maintain stability.

Solvent Compatibility Table

Solvent	Solubility	Stability Risk	Recommendation
Water (Deionized)	High (>20 mg/mL)	Low (Acidic pH)	Preferred for immediate use.
DMSO	High (>50 mg/mL)	Moderate	Use for stock solutions. Store at -80°C.
Ethanol/Methanol	Moderate	Moderate	Avoid long-term storage (nucleophilic solvent).
PBS (pH 7.4)	Low to Moderate	High	Avoid for stock. Only use for final dilution.
Acetone	Moderate	Critical	DO NOT USE. Reacts to form aminals/iminium ions.

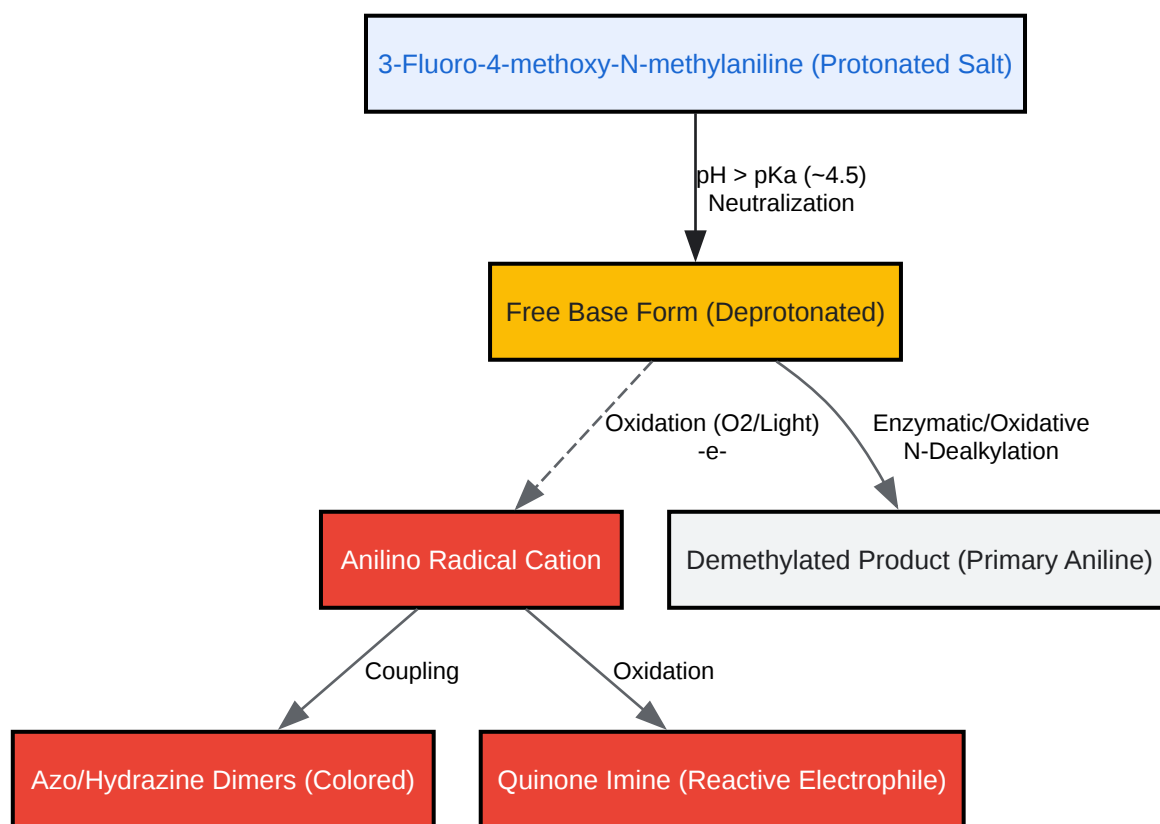
Protocol: Preparation of a Stable Stock Solution (10 mM)

- Weighing: Weigh the HCl salt rapidly. The compound is hygroscopic; absorbed water accelerates hydrolysis.
- Solvent Choice: Use anhydrous DMSO or Water (acidified with 0.1% Formic Acid).
 - Why Acid? Keeping the pH < 4 ensures the amine remains protonated (), preventing the lone pair from engaging in oxidative radical chemistry.
- Dissolution: Vortex gently. Do not sonicate for prolonged periods (heat promotes degradation).
- Storage: Aliquot immediately into amber vials. Flash freeze in liquid nitrogen if storing for >1 week.

Part 3: Mechanisms of Instability

Understanding why the compound degrades allows you to prevent it. The primary driver is the electron-rich nature of the aniline ring, further activated by the methoxy group.

Degradation Pathway Diagram



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Figure 1: Oxidative degradation cascade triggered by deprotonation (pH shift) and exposure to air/light.

Part 4: Troubleshooting Guide

Scenario 1: LC-MS shows a peak at [M-14].

- Diagnosis: N-Demethylation.
- Cause: Oxidative cleavage of the N-methyl group. This often occurs in DMSO stocks stored at room temperature or exposed to light.
- Fix: Store stocks at -80°C. Ensure amber vials are used.

Scenario 2: LC-MS shows a peak at [M+16].

- Diagnosis: N-Oxide Formation or Ring Hydroxylation.

- Cause: Reaction with dissolved oxygen or peroxides in aged solvents (especially PEG or ethers).
- Fix: Use degassed solvents.[2] Avoid ether-based solvents. Add an antioxidant (e.g., 1 mM Ascorbic Acid) if the assay tolerates it.

Scenario 3: Precipitation upon dilution into assay buffer.

- Diagnosis: Free Base Crash-out.
- Cause: The HCl salt is soluble, but diluting into pH 7.4 buffer deprotonates the amine, generating the neutral free base which has poor aqueous solubility.
- Fix: Keep the final DMSO concentration >1% (if tolerated) or ensure the final concentration is below the solubility limit of the free base (likely <100 μ M).

Part 5: Analytical Verification

Do not rely solely on visual inspection. Use this HPLC method to verify purity before critical assays.

Recommended HPLC Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Formic Acid (Acidic pH stabilizes the analyte on-column).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (impurities).
- Note: The HCl salt will elute as the protonated cation. If you use a high pH mobile phase (e.g., Ammonium Bicarbonate), retention time will shift significantly, and on-column degradation may occur.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 23558987, 4-fluoro-3-methoxy-N-methylaniline. Retrieved March 6, 2026, from [\[Link\]](#)
- Leresche, J. E., et al. (2015). Controlling Factors in the Rates of Oxidation of Anilines and Phenols by Triplet Methylene Blue in Aqueous Solution. Journal of Physical Chemistry A. Retrieved March 6, 2026, from [\[Link\]](#)

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Sources

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- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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